structural analysis of 2-Bromo-6-chloro-3-fluorophenol

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Compound of Interest

Compound Name:	*2-Bromo-6-chloro-3-fluorophenol*
CAS No.:	*1782417-49-5*
Cat. No.:	*B2641302*

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An In-depth Technical Guide to the Structural Analysis of **2-Bromo-6-chloro-3-fluorophenol**

Prepared by: Gemini, Senior Application Scientist

Abstract

This technical guide provides a comprehensive structural analysis of **2-Bromo-6-chloro-3-fluorophenol** ($C_6H_3BrClFO$), a polysubstituted halogenated phenol. Halogenated phenols are significant scaffolds in organic synthesis, serving as versatile intermediates in the development of pharmaceuticals and agrochemicals.[1] A precise understanding of their molecular structure is paramount for predicting reactivity, understanding metabolic pathways, and designing novel derivatives. This document elucidates the structure of **2-Bromo-6-chloro-3-fluorophenol** through a multi-faceted approach, combining predictive spectroscopic analysis (NMR, IR, MS) with modern computational chemistry methods. Detailed, field-proven experimental protocols are provided to serve as a self-validating framework for researchers.

Molecular Structure and Physicochemical Properties

2-Bromo-6-chloro-3-fluorophenol is an aromatic compound characterized by a phenol ring substituted with three different halogen atoms (Bromine, Chlorine, and Fluorine) and a hydroxyl group. The specific arrangement of these substituents dictates its unique electronic and steric properties.



*Figure 1. 2D Chemical Structure of **2-Bromo-6-chloro-3-fluorophenol**.*

The physicochemical properties of the compound are summarized in the table below. It is important to note that due to the compound's specific substitution pattern, some properties are estimated based on computational models and data from structurally related compounds.

Property	Value	Source / Method
IUPAC Name	2-Bromo-6-chloro-3-fluorophenol	-
CAS Number	1782417-49-5	[2]
Molecular Formula	$C_6H_3BrClFO$	[1][2]
Molecular Weight	225.44 g/mol	[1]
Physical Form	Solid or Semi-solid	[3]
Storage Conditions	Sealed in dry, room temperature, inert atmosphere	[1][3]
Predicted XLogP3	3.3	[4][5]
Predicted pKa	~6.5 - 7.5	(Estimated based on halogenated phenols)[6]

Predictive Spectroscopic Characterization

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Spectroscopic analysis is the cornerstone of structural elucidation. The following sections detail the predicted spectral data for **2-Bromo-6-chloro-3-fluorophenol**, explaining the causal relationship between the molecular structure and the expected spectral features.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework. Predictions are based on established principles of chemical shifts and spin-spin coupling.[7]

- ^{1}H NMR (Proton NMR): The structure contains two aromatic protons and one hydroxyl proton.
  - Aromatic Region (δ 7.0 - 7.5 ppm): Two signals are expected for the two non-equivalent aromatic protons (H-4 and H-5).
    - H-5: This proton is flanked by a chlorine and a fluorine atom. It is expected to appear as a doublet of doublets (dd) due to coupling with H-4 (^{3}JHH, ortho coupling, ~8-9 Hz) and the fluorine atom (^{4}JF-H, meta coupling, ~4-6 Hz).
    - H-4: This proton is adjacent to the fluorine atom. It is expected to appear as a doublet of doublets (dd) or a triplet-like multiplet due to coupling with H-5 (^{3}JHH, ~8-9 Hz) and the fluorine atom (^{3}JF-H, ortho coupling, ~8-10 Hz).
  - Hydroxyl Proton (δ 5.0 - 6.0 ppm, variable): The -OH proton will appear as a broad singlet. Its chemical shift is highly dependent on concentration, solvent, and temperature due to hydrogen bonding.
- ^{13}C NMR (Carbon NMR): Six distinct signals are expected for the six aromatic carbons. The presence of fluorine will introduce C-F coupling, splitting the signals of nearby carbons.
  - C-F Coupled Carbons:
    - C-3 (bearing F): Expected to have the largest one-bond C-F coupling constant (^{1}JCF ~240-250 Hz), appearing as a doublet around δ 155-160 ppm.
    - C-2 (bearing Br) & C-4: These carbons will show two-bond C-F coupling (^{2}JCF ~15-25 Hz), appearing as doublets.

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    - C-1 (bearing OH) & C-5: These carbons will show three-bond C-F coupling (^3JCF ~3-5 Hz), appearing as doublets.
  - Other Carbons:
    - C-1 (bearing OH): Deshielded, expected around δ 148-152 ppm.
    - C-6 (bearing Cl): Deshielded by the halogen, expected around δ 125-130 ppm.
    - The remaining carbon signals will appear in the aromatic region (δ 110-140 ppm), with their exact shifts influenced by the combined electronic effects of all substituents.
- ^{19}F NMR (Fluorine NMR):
  - A single signal is expected. It will appear as a doublet of doublets (dd) due to coupling with the two adjacent protons, H-4 (^3JF-H, ~8-10 Hz) and H-5 (^4JF-H, ~4-6 Hz).

Infrared (IR) Spectroscopy

IR spectroscopy identifies the functional groups present in a molecule based on their vibrational frequencies.[8] For **2-Bromo-6-chloro-3-fluorophenol**, the spectrum is expected to show the following characteristic absorption bands:

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Wavenumber (cm^{-1})	Vibration Type	Intensity	Rationale
3200 - 3550	O-H stretch (H-bonded)	Strong, Broad	The hydroxyl group engages in intermolecular hydrogen bonding, causing significant broadening of the peak.[9]
3000 - 3100	Aromatic C-H stretch	Medium	Characteristic of sp^2 C-H bonds in the benzene ring.[10]
1550 - 1600	Aromatic C=C stretch	Medium-Strong	In-ring skeletal vibrations of the benzene ring.[9]
~1220	C-O stretch (phenol)	Strong	The C-O stretching vibration in phenols is typically strong and found at a higher frequency than in aliphatic alcohols.[9]
1100 - 1200	C-F stretch	Strong	The C-F bond is highly polar, resulting in a strong absorption.[11]
690 - 850	C-Cl / C-Br stretches	Medium-Strong	These C-X stretching vibrations occur in the fingerprint region and can be difficult to assign individually.[10][11]
800 - 900	C-H out-of-plane bend	Strong	The position of this band is diagnostic of the aromatic

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	substitution pattern (1,2,3,5-tetrasubstituted).

Mass Spectrometry (MS)

Mass spectrometry measures the mass-to-charge ratio (m/z) of ions, providing the molecular weight and fragmentation patterns. A key feature for this molecule is the distinct isotopic pattern arising from bromine and chlorine.

- Molecular Ion (M^+): The nominal molecular weight is 225.44. However, the mass spectrum will show a cluster of peaks for the molecular ion due to the natural abundance of isotopes:
  - Bromine: ^{79}Br (~50.7%) and ^{81}Br (~49.3%)
  - Chlorine: ^{35}Cl (~75.8%) and ^{37}Cl (~24.2%)
- Isotopic Pattern: This combination will produce a characteristic pattern for the molecular ion cluster:
  - M^+ peak: (Contains ^{79}Br and ^{35}Cl)
  - M+2 peak: (Contains ^{81}Br and ^{35}Cl OR ^{79}Br and ^{37}Cl). This peak will be the most abundant in the cluster.
  - M+4 peak: (Contains ^{81}Br and ^{37}Cl). The relative intensities of these peaks (M:M+2:M+4) provide a definitive signature for the presence of one bromine and one chlorine atom.
- Fragmentation: Common fragmentation pathways for halogenated phenols include the loss of a halogen radical (·Br or ·Cl), loss of carbon monoxide (CO), or loss of a hydrohalic acid (e.g., HBr, HCl). High-resolution mass spectrometry (HRMS) would be essential to confirm the elemental composition of the parent ion and its fragments.

Computational Structural Analysis

Computational chemistry, particularly Density Functional Theory (DFT), offers profound insights into molecular structure and electronic properties, complementing experimental data.[12][13]

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Molecular Electrostatic Potential (MEP)

An MEP map visualizes the electrostatic potential on the electron density surface.

- Electron-rich regions (Red/Yellow): These areas are susceptible to electrophilic attack. For this molecule, the highest negative potential is expected around the phenolic oxygen atom due to its lone pairs, and to a lesser extent, on the aromatic ring.
- Electron-poor regions (Blue): These areas are susceptible to nucleophilic attack. The hydroxyl proton is the most electropositive site (deepest blue).
- Causality: The electron-withdrawing halogens create a more positive potential on the aromatic ring compared to phenol itself, influencing its reactivity in substitution reactions.

Frontier Molecular Orbitals (HOMO-LUMO)

The Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO) are key to understanding chemical reactivity.

- HOMO: Represents the ability to donate an electron. The HOMO is typically localized on the electron-rich aromatic ring and the oxygen atom.
- LUMO: Represents the ability to accept an electron. The LUMO is generally distributed over the aromatic ring, with significant contributions from the carbons bearing the electronegative halogen atoms.
- HOMO-LUMO Gap (ΔE): The energy difference between the HOMO and LUMO is an indicator of chemical stability. A smaller gap suggests higher reactivity. The presence of multiple halogens is expected to lower the energy of the LUMO, affecting the compound's electronic transition properties and overall reactivity.[14]

Experimental Protocols & Workflows

To ensure trustworthy and reproducible data, the following self-validating protocols are described.

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Protocol 1: Sample Preparation and Analysis via NMR Spectroscopy

Objective: To obtain high-resolution ^{1}H, ^{13}C, and ^{19}F NMR spectra.

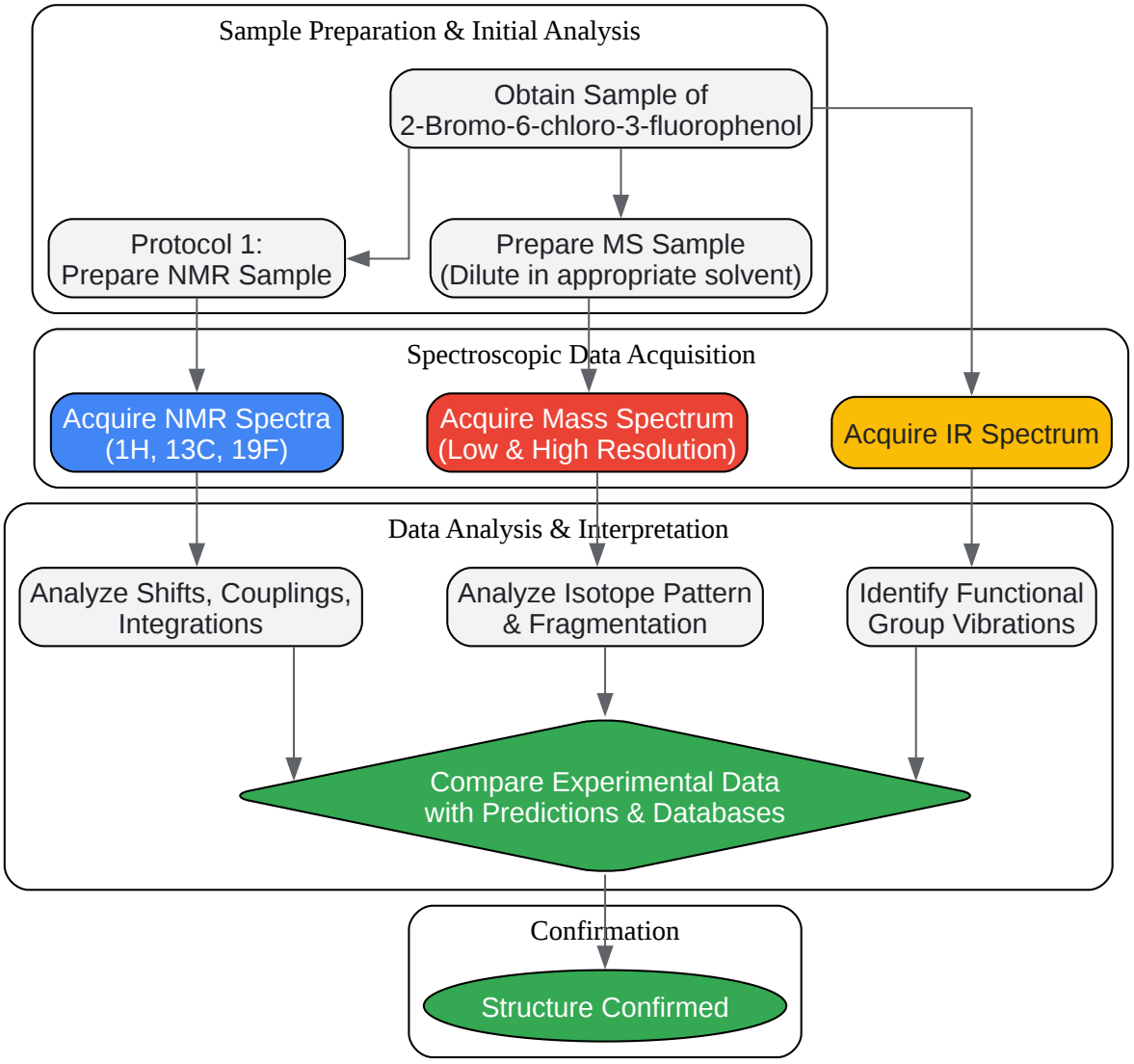
Methodology:

- Sample Weighing: Accurately weigh 10-15 mg of **2-Bromo-6-chloro-3-fluorophenol** directly into a clean, dry vial.
- Solvent Selection: Add approximately 0.6 mL of a deuterated solvent (e.g., Chloroform-d, $CDCl_3$, or Acetone-d_6).
  - Causality: $CDCl_3$ is a common choice for its ability to dissolve a wide range of organic compounds. Acetone-d_6 can be used if solubility is an issue or to better resolve the hydroxyl proton signal.
- Internal Standard: Add a small amount of Tetramethylsilane (TMS) to the solvent to serve as an internal reference (δ = 0.00 ppm).
- Dissolution & Transfer: Gently swirl the vial to ensure complete dissolution. Using a Pasteur pipette, transfer the solution into a 5 mm NMR tube.
- Acquisition: Place the NMR tube in the spectrometer. Acquire spectra using standard parameters, ensuring a sufficient number of scans to achieve a high signal-to-noise ratio.
- Validation: Process the data (Fourier transform, phase correction, and baseline correction). The TMS signal must be precisely at 0.00 ppm. The observed splitting patterns and integrations should be consistent with the predicted structure.

Diagram: General Analytical Workflow for Structural Elucidation

This diagram illustrates the logical flow from sample acquisition to final structural confirmation.

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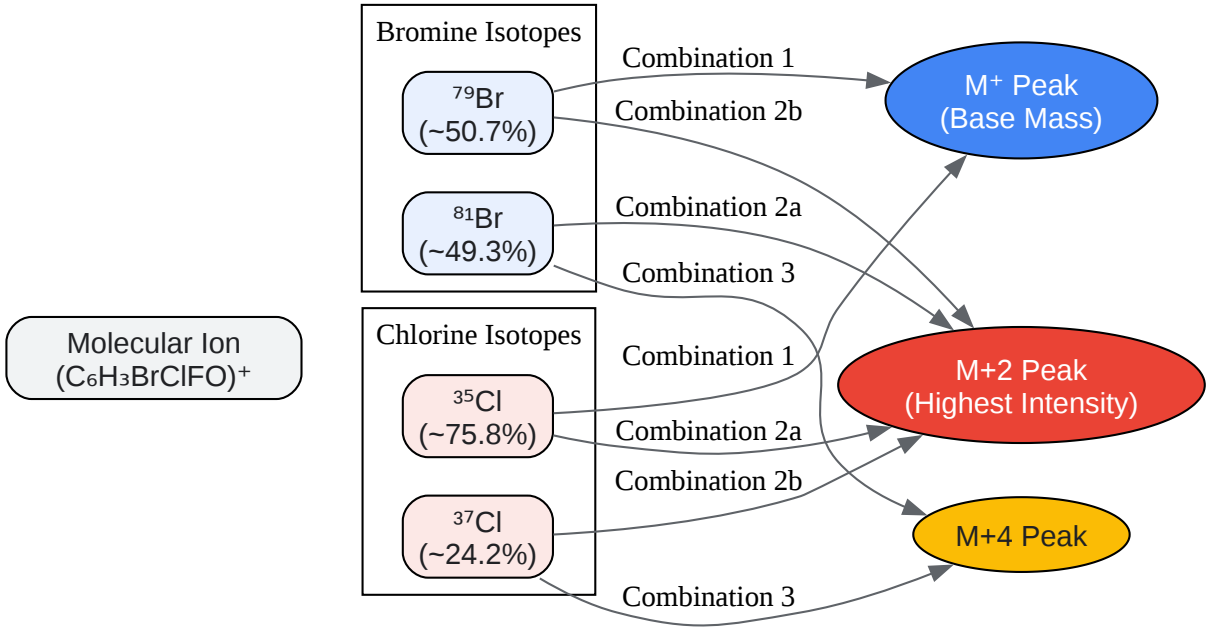
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Caption: A logical workflow for the complete structural analysis of the target compound.

Diagram: Logic of Mass Spectrometry Isotopic Pattern

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This diagram explains the origin of the characteristic M, M+2, and M+4 peaks.



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Caption: Isotopic contributions leading to the M, M+2, and M+4 pattern in mass spectrometry.

Conclusion

The structural elucidation of **2-Bromo-6-chloro-3-fluorophenol** requires an integrated analytical approach. Predictive spectroscopic data, derived from fundamental principles, provides a robust template for experimental verification. ^{1}H, ^{13}C, and ^{19}F NMR spectroscopy are invaluable for mapping the precise connectivity and electronic environment of the atoms, while IR spectroscopy confirms the presence of key functional groups. Mass spectrometry offers definitive proof of the elemental composition through its unique and predictable isotopic signature. Complemented by computational methods like DFT, which illuminate the molecule's electronic landscape, researchers can achieve an unambiguous and comprehensive understanding of its structure. The methodologies and predictive data presented in this guide

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serve as a reliable framework for scientists engaged in the synthesis, characterization, and application of this and other complex halogenated compounds.

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